

# 1-Ethoxyhexane mass spectrometry fragmentation patterns

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## Compound Focus: 1-Ethoxyhexane

CAS No.: 5756-43-4

Cat. No.: S574568

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## Molecular Identification and Fragmentation Table

The compound has the molecular formula **C<sub>8</sub>H<sub>18</sub>O** and a molecular weight of **130.23 g/mol** [1] [2]. Its mass spectrum is characterized by several key fragment ions resulting from cleavages of carbon-carbon and carbon-oxygen bonds.

The table below summarizes the major fragments, their relative intensities, and the proposed fragmentation mechanisms [2]:

Mass-to-Charge Ratio (m/z)	Fragment Ion	Relative Intensity (%)	Fragmentation Mechanism
130	M <sup>+•</sup> (Molecular Ion)	< 1	Original molecule after electron impact ionization [2].
115	[M-CH <sub>3</sub> ] <sup>+</sup>	8	Alpha C-C cleavage, loss of a methyl radical [2].
101	[M-C <sub>2</sub> H <sub>5</sub> ] <sup>+</sup>	1	C-O cleavage, loss of an ethyl radical [2].
85	[M-OC <sub>2</sub> H <sub>5</sub> ] <sup>+</sup>	3	C-O cleavage, loss of the ethoxy group [2].

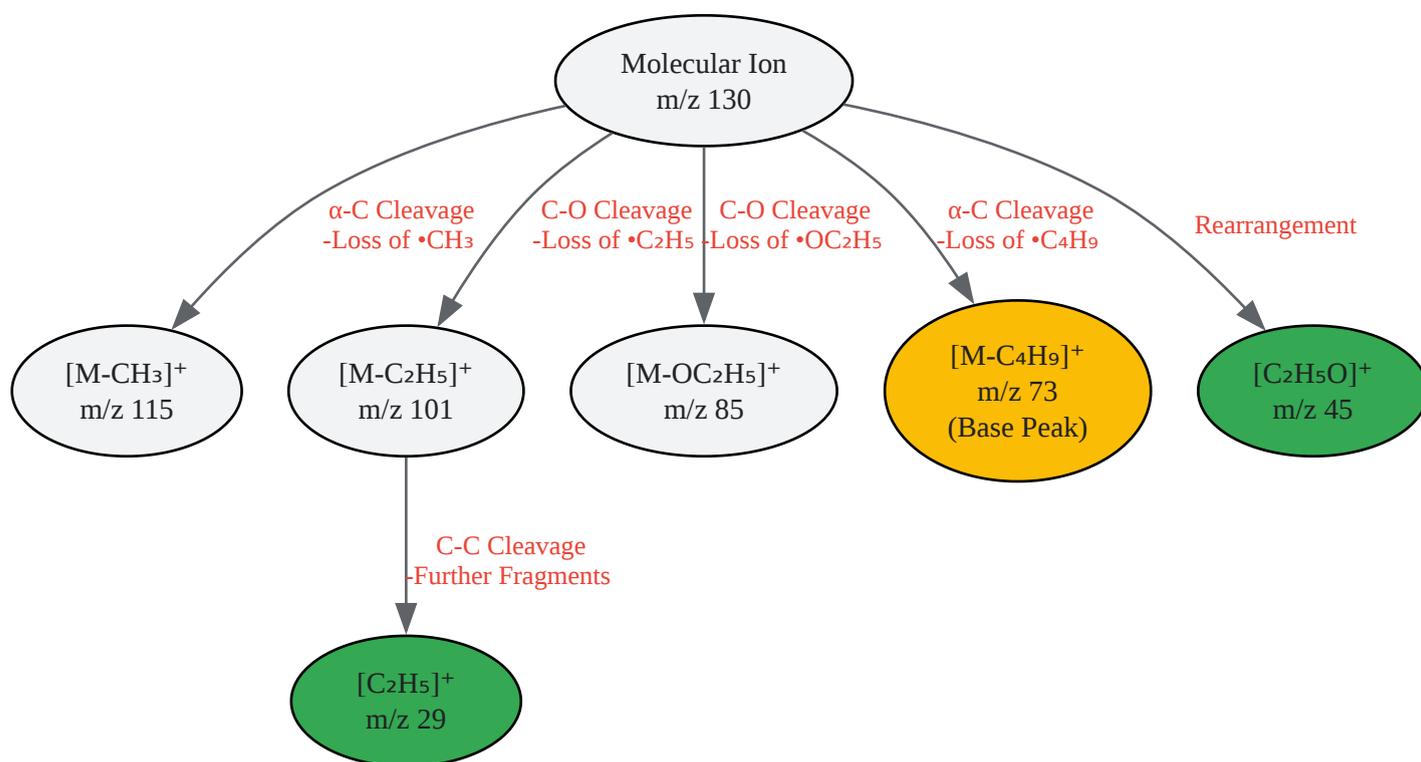
Mass-to-Charge Ratio (m/z)	Fragment Ion	Relative Intensity (%)	Fragmentation Mechanism
73	$[M-C_4H_9]^+$	100 (Base Peak)	Alpha C-C cleavage, loss of a butyl radical from the hexyl chain [2].
59	$[C_3H_7O]^+$	Information missing	Information missing
45	$[CH_3-CH=OH]^+$	63	Rearrangement mechanism [2].
29	$[C_2H_5]^+$	10	C-O cleavage of the ethoxy group [2].

## Fragmentation Pathways and Mechanisms

The fragmentation pattern of **1-Ethoxyhexane** can be understood through several key bond cleavages, characteristic of aliphatic ethers.

- **Molecular Ion:** The molecular ion peak at **m/z 130** has very low intensity, which is typical for aliphatic ethers as their molecular ions are unstable and readily fragment [3] [2].
- **The Base Peak (m/z 73):** The most abundant fragment is formed through **alpha-cleavage** ( $\alpha$ -cleavage), a dominant process in ethers where the bond breaks next to the oxygen atom. In this case, the hexyl chain fragments, resulting in the loss of a butyl radical ( $\bullet C_4H_9$ ) and formation of the stable oxonium ion  $CH_2=O^+-C_2H_5(C_2H_4)$  [2].
- **Other Key Fragments:**
  - The ion at **m/z 45**, with high relative intensity, is likely formed by a rearrangement reaction. A proposed structure is  $CH_3-CH=OH^+$ , though other isomeric oxonium ions are possible [2].
  - The peaks at **m/z 85** and **m/z 101** result from the cleavage of the C-O bond, leading to the loss of the ethoxy group or an ethyl radical, respectively [2].
  - The fragment at **m/z 29** is a classic ethyl cation ( $C_2H_5^+$ ), commonly observed in the mass spectra of ethyl-containing compounds [2].

The following diagram illustrates the primary fragmentation pathways leading to the major ions described above.



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Primary fragmentation pathways of **1-Ethoxyhexane** showing key cleavages and resulting ions.

## Key Experimental Considerations

For researchers aiming to reproduce or analyze this data, here are some core experimental aspects typically involved in obtaining such a spectrum, consistent with standard practices for electron ionization mass spectrometry [3] [2]:

- **Ionization Method:** The data was acquired using **Electron Ionization (EI)** at standard 70 eV electron energy [1] [2].
- **Sample Introduction:** The organic sample is vaporized before entering the ionization chamber where it is bombarded by a stream of electrons to create positive molecular ions ( $\text{M}^{\bullet+}$ ) [3].
- **Fragmentation:** The energetic molecular ions are unstable and undergo characteristic fragmentation, primarily breaking at the weakest bonds, such as those adjacent to the ether oxygen (alpha-cleavage) [3] [2].
- **Detection:** Only the positively charged fragment ions are accelerated, deflected according to their mass-to-charge ratio ( $m/z$ ), and detected to produce the mass spectrum [3].

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## References

1. Hexane, 1-ethoxy- - the NIST WebBook [webbook.nist.gov]
2. Buy 1-Ethoxyhexane | 5756-43-4 [smolecule.com]
3. 11.8: Fragmentation Patterns in Mass Spectrometry [chem.libretexts.org]

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